

Spectroscopic Data of 4-Phenethylpiperazin-1-amine: A Technical Guide

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Compound of Interest

Compound Name: 4-Phenethylpiperazin-1-amine

CAS No.: 34924-96-4

Cat. No.: B1357012

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Introduction

4-Phenethylpiperazin-1-amine is a disubstituted piperazine derivative of interest in medicinal chemistry and drug development due to the prevalence of the piperazine scaffold in a wide range of pharmaceuticals. The presence of a phenethyl group and a primary amino group on the piperazine ring imparts specific physicochemical properties that can influence its biological activity and pharmacokinetic profile. Accurate structural elucidation and characterization of this molecule are paramount for its application in research and development. This technical guide provides an in-depth analysis of the predicted spectroscopic data for **4-phenethylpiperazin-1-amine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). The interpretations are grounded in fundamental principles of spectroscopy and supported by data from analogous structures, offering a comprehensive reference for researchers in the field.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **4-phenethylpiperazin-1-amine**, both ^1H and ^{13}C NMR are essential for

confirming the connectivity and chemical environment of each atom.

¹H NMR Spectroscopy: A Proton's Perspective

The ¹H NMR spectrum of **4-phenethylpiperazin-1-amine** is predicted to exhibit distinct signals corresponding to the protons of the phenethyl group, the piperazine ring, and the primary amine. The chemical shifts are influenced by the electronic effects of the neighboring atoms, particularly the nitrogen atoms of the piperazine ring.

Experimental Protocol: ¹H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **4-phenethylpiperazin-1-amine** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing ($\delta = 0.0$ ppm).
- **Data Acquisition:** Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. A standard pulse program with a 90° pulse angle and a sufficient number of scans to achieve a good signal-to-noise ratio should be employed.

Predicted ¹H NMR Data

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Integration	Rationale
Phenyl-H	7.20 - 7.35	Multiplet	5H	Aromatic protons of the monosubstituted benzene ring.
Ph-CH ₂ -	~2.80	Triplet	2H	Benzylic protons, deshielded by the adjacent phenyl group and nitrogen atom.
-CH ₂ -N(Pip)	~2.65	Triplet	2H	Protons on the carbon adjacent to the piperazine nitrogen, coupled to the benzylic protons.
Piperazine-H (positions 2, 6)	~2.75	Triplet	4H	Protons on the piperazine ring adjacent to the phenethyl-substituted nitrogen.
Piperazine-H (positions 3, 5)	~2.95	Triplet	4H	Protons on the piperazine ring adjacent to the amino-substituted nitrogen, slightly more deshielded.
-NH ₂	~1.5 - 2.5 (variable)	Broad Singlet	2H	Protons of the primary amine; the chemical shift

is concentration
and solvent
dependent and
the signal may
be broad due to
quadrupole
broadening and
exchange.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

The proton-decoupled ¹³C NMR spectrum will provide a single peak for each unique carbon atom in the molecule. The chemical shifts are indicative of the carbon's hybridization and its electronic environment.

Experimental Protocol: ¹³C NMR Spectroscopy

- **Sample Preparation:** Use the same sample prepared for ¹H NMR spectroscopy.
- **Data Acquisition:** Acquire the spectrum on the same NMR spectrometer. A standard proton-decoupled pulse sequence should be used to simplify the spectrum and enhance the signal-to-noise ratio. A greater number of scans will be required compared to ¹H NMR due to the lower natural abundance of the ¹³C isotope.

Predicted ¹³C NMR Data

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
Phenyl C1 (quaternary)	~140	The carbon atom of the benzene ring attached to the ethyl group.
Phenyl C2, C6	~129	Aromatic carbons ortho to the ethyl substituent.
Phenyl C3, C5	~128	Aromatic carbons meta to the ethyl substituent.
Phenyl C4	~126	Aromatic carbon para to the ethyl substituent.
Ph-CH ₂ -	~61	Benzylic carbon, attached to the phenyl group and a nitrogen atom.
-CH ₂ -N(Pip)	~34	Carbon of the ethyl group attached to the piperazine nitrogen.
Piperazine C2, C6	~53	Carbons on the piperazine ring adjacent to the phenethyl-substituted nitrogen.
Piperazine C3, C5	~50	Carbons on the piperazine ring adjacent to the amino-substituted nitrogen.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** The spectrum can be obtained using a neat liquid sample between two salt plates (e.g., NaCl or KBr) or as a thin film on a salt plate. Alternatively, the compound can be dissolved in a suitable solvent (e.g., CCl₄) or dispersed in a KBr pellet.
- **Data Acquisition:** Record the spectrum using a Fourier Transform Infrared (FT-IR) spectrometer over the range of 4000-400 cm⁻¹.

Predicted IR Data

Vibrational Mode	Predicted Frequency (cm ⁻¹)	Intensity	Rationale
N-H Stretch (asymmetric)	~3360	Medium	Characteristic of a primary amine (-NH ₂). [1]
N-H Stretch (symmetric)	~3290	Medium	Characteristic of a primary amine (-NH ₂). [1]
Aromatic C-H Stretch	3020 - 3080	Medium to Weak	Stretching vibrations of the C-H bonds on the benzene ring.
Aliphatic C-H Stretch	2800 - 3000	Strong	Stretching vibrations of the C-H bonds in the phenethyl and piperazine moieties.
N-H Bend (scissoring)	1590 - 1650	Medium	Bending vibration of the primary amine. [1]
Aromatic C=C Stretch	1450 - 1600	Medium	Skeletal vibrations of the benzene ring.
C-N Stretch	1020 - 1250	Medium	Stretching vibrations of the carbon-nitrogen bonds in the piperazine ring and the ethyl chain. [1]
N-H Wag	665 - 910	Broad, Strong	Out-of-plane bending of the N-H bonds in the primary amine. [1]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. The fragmentation pattern observed in the mass spectrum offers valuable clues

about the molecule's structure.

Experimental Protocol: Mass Spectrometry

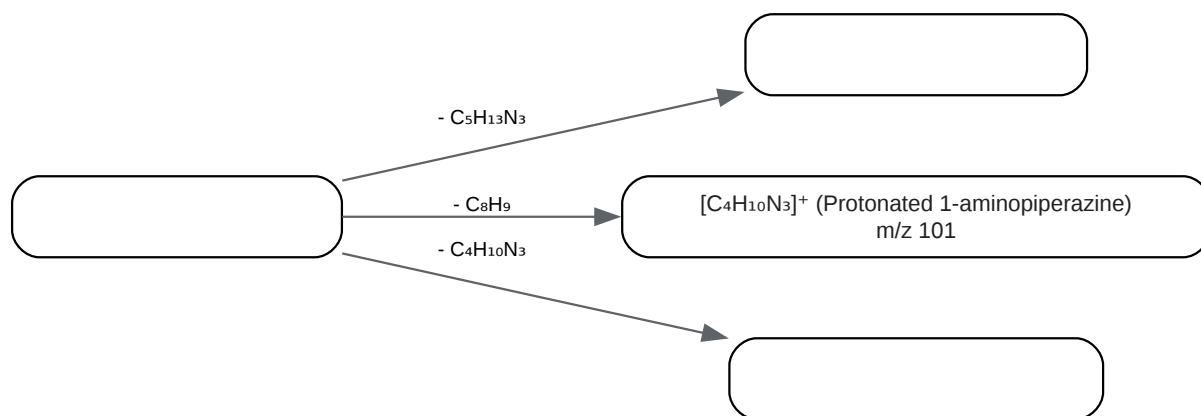
- **Sample Introduction:** The sample can be introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC) or liquid chromatography (LC).
- **Ionization:** Electron Ionization (EI) or a soft ionization technique like Electrospray Ionization (ESI) can be used. ESI is often preferred for polar molecules like amines to observe the protonated molecular ion.
- **Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).

Predicted Mass Spectrometry Data

- **Molecular Ion (M^+) or Protonated Molecule ($[M+H]^+$):** The molecular weight of **4-phenethylpiperazin-1-amine** ($C_{12}H_{19}N_3$) is 205.30 g/mol. In EI-MS, a molecular ion peak at m/z 205 would be expected. In ESI-MS, the base peak would likely be the protonated molecule at m/z 206.
- **Key Fragmentation Pathways:** The fragmentation of piperazine derivatives is characterized by cleavage of the bonds within the piperazine ring and the bonds connecting the substituents to the ring.
 - **Benzylic Cleavage:** A prominent fragment would be expected at m/z 91, corresponding to the tropylium ion ($[C_7H_7]^+$), formed by cleavage of the bond between the benzylic carbon and the adjacent CH_2 group.
 - **Piperazine Ring Fragmentation:** Cleavage of the C-N bonds within the piperazine ring can lead to a variety of smaller fragments. A common fragmentation pathway for N-substituted piperazines involves the loss of ethyleneimine units.
 - **Cleavage of the N-N Bond:** The bond between the piperazine nitrogen and the amino group is relatively weak and can cleave, although this may be less favored than other pathways.

- Loss of the Phenethyl Group: Cleavage of the bond between the phenethyl group and the piperazine nitrogen would result in a fragment corresponding to the protonated 1-aminopiperazine at m/z 101. The other fragment would be the phenethyl cation at m/z 104.

Diagram of Predicted Mass Spectrometry Fragmentation



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Caption: Predicted major fragmentation pathways for protonated **4-phenethylpiperazin-1-amine**.

Synthesis of Spectroscopic Data for Structural Confirmation

The collective spectroscopic data provides a robust and self-validating system for the structural confirmation of **4-phenethylpiperazin-1-amine**.

- The 1H and ^{13}C NMR data confirm the presence and connectivity of the phenethyl group and the piperazine ring, with the chemical shifts providing detailed information about the electronic environment of each nucleus.
- The IR spectrum provides definitive evidence for the primary amine functional group through its characteristic N-H stretching and bending vibrations. It also confirms the presence of aromatic and aliphatic C-H bonds.

- Mass spectrometry establishes the molecular weight of the compound and, through its fragmentation pattern, corroborates the structural features identified by NMR and IR, such as the presence of the phenethyl and aminopiperazine moieties.

The convergence of these distinct yet complementary spectroscopic techniques allows for an unambiguous assignment of the structure of **4-phenethylpiperazin-1-amine**, ensuring the scientific integrity of any subsequent research or development activities involving this compound.

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Sources

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